

4-Bromoisoquinoline: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 4-Bromoisoquinoline

Cat. No.: B023445

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-Bromoisoquinoline** (CAS No. 1532-97-4). The information herein is intended to equip laboratory personnel with the knowledge necessary to handle this compound responsibly, minimizing risks and ensuring a safe working environment.

Hazard Identification and Classification

4-Bromoisoquinoline is classified as a hazardous substance. It is harmful if swallowed or in contact with skin, causes skin irritation, and serious eye irritation, and may cause respiratory irritation.[1][2][3]

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H312: Harmful in contact with skin.[2]
- H315: Causes skin irritation.[2][3]
- H319: Causes serious eye irritation.[2][3]
- H335: May cause respiratory irritation.[3][4]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **4-Bromoisoquinoline** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₉ H ₆ BrN	[1]
Molecular Weight	208.05 g/mol	[3] [4]
Appearance	White to light yellow or beige solid/crystals	[1]
Melting Point	39 - 44 °C (102.2 - 111.2 °F)	[1] [2]
Boiling Point	280 - 285 °C (536 - 545 °F)	[1] [4] [5]
Flash Point	> 110 °C (> 230 °F) - closed cup	[1] [4]
Density	1.564 g/cm ³	[5]

Exposure Controls and Personal Protection

To minimize exposure to **4-Bromoisoquinoline**, the following engineering controls and personal protective equipment (PPE) should be utilized.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible.[\[1\]](#)

Personal Protective Equipment (PPE):

PPE	Specification	Source
Eye/Face Protection	Safety glasses with side-shields or goggles.	
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber). [1] Lab coat.	
Respiratory Protection	Use a NIOSH/MSHA approved respirator if dust or aerosols are generated.	

Handling and Storage

Safe Handling Practices:

- Avoid contact with skin and eyes.
- Do not breathe dust or fumes.[\[6\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Keep containers tightly closed when not in use.

Storage Conditions:

- Store in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)
- Store locked up.
- Some sources recommend refrigeration (2-8°C).[\[4\]](#)

First Aid Measures

In the event of exposure to **4-Bromoisoquinoline**, the following first aid procedures should be followed immediately.

Exposure Route	First Aid Protocol	Source
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.	[1][6]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention if irritation occurs.	[1][6]
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell. If not breathing, give artificial respiration.	[1][6]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.	[2][6]

Fire-Fighting Measures

Extinguishing Media:

- Suitable: Water spray, carbon dioxide (CO₂), dry chemical powder, or appropriate foam.[1]

- Unsuitable: No information available.[\[1\]](#)

Fire-Fighting Procedures:

- Wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)[\[6\]](#)
- Use water spray to cool fire-exposed containers.
- Prevent fire-extinguishing water from contaminating surface water or the ground water system.

Hazardous Combustion Products:

- Carbon oxides (CO, CO₂)
- Nitrogen oxides (NO_x)
- Hydrogen bromide gas

Accidental Release Measures

In the case of a spill, follow these procedures to mitigate the hazard.

Personal Precautions:

- Ensure adequate ventilation.[\[6\]](#)
- Evacuate personnel to a safe area.
- Wear appropriate personal protective equipment (see Section 3).

Environmental Precautions:

- Prevent product from entering drains, sewers, or waterways.

Methods for Cleaning Up:

- Minor Spills: Sweep up the material, place it in a suitable, labeled container for disposal. Avoid generating dust.[\[6\]](#)

- Major Spills: Alert the fire department. Contain the spill and collect the material as for a minor spill.

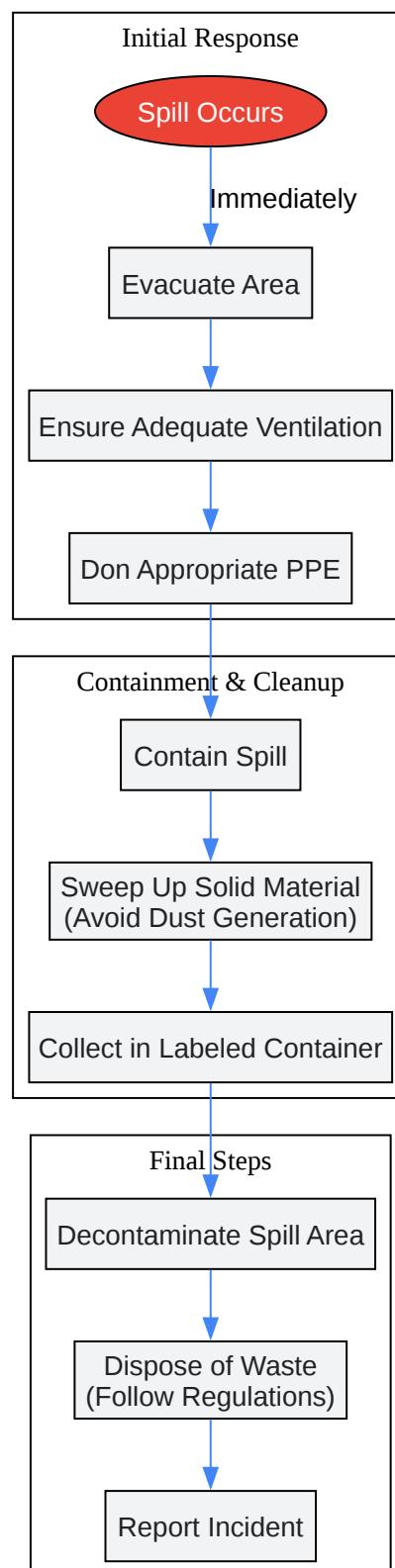
Experimental Protocols

Cited Experimental Methodologies:

While specific experimental protocols for the generation of the safety data presented are not detailed in the provided search results, the hazard classifications are based on standardized testing procedures recognized by regulatory bodies such as the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). These typically involve *in vivo* or *in vitro* studies to assess acute toxicity, skin and eye irritation, and other potential health effects.

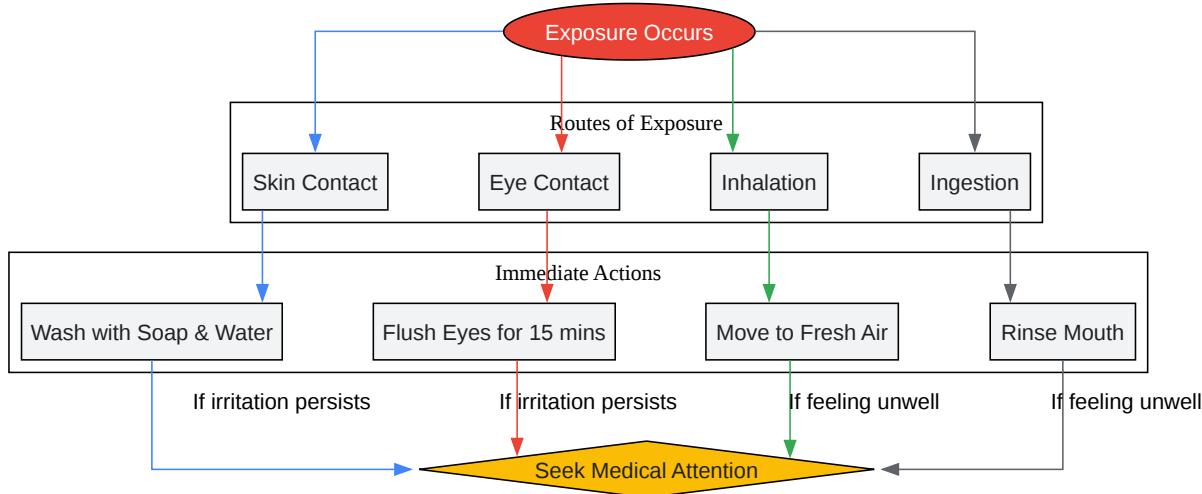
Visualizations

The following diagrams illustrate key safety workflows for handling **4-Bromoisoquinoline**.



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Caption: Workflow for handling an accidental spill of **4-Bromoisoquinoline**.

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Caption: First aid procedures for exposure to **4-Bromoisoquinoline**.

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